

Technical Profile: Spectroscopic Characterization of 6-Chloro-1-isopropyl-1H-indole

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Compound of Interest

Compound Name: 6-Chloro-1-isopropyl-1H-indole

Cat. No.: B14116039

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Executive Summary

Compound: **6-Chloro-1-isopropyl-1H-indole** CAS Registry Number: (Derivative of 17422-33-2) Molecular Formula: C

H

CIN Exact Mass: 193.07

This technical guide provides a comprehensive spectroscopic profile for **6-Chloro-1-isopropyl-1H-indole**, a critical intermediate in the synthesis of antiviral agents, receptor modulators, and kinase inhibitors. The data presented below synthesizes experimental values from the parent scaffold (6-chloroindole) with calculated substituent effects verified against standard N-alkylindole libraries. This document is designed to serve as a reference standard for structural validation in drug discovery workflows.

Synthesis & Structural Context

The synthesis of **6-Chloro-1-isopropyl-1H-indole** typically proceeds via the N-alkylation of 6-chloroindole using an isopropyl halide under basic conditions. This transformation is chemically significant as it removes the N-H hydrogen bond donor, altering the molecule's lipophilicity and receptor binding profile.

Reaction Workflow

The following diagram illustrates the standard synthetic route and the resulting structural changes tracked by spectroscopy.

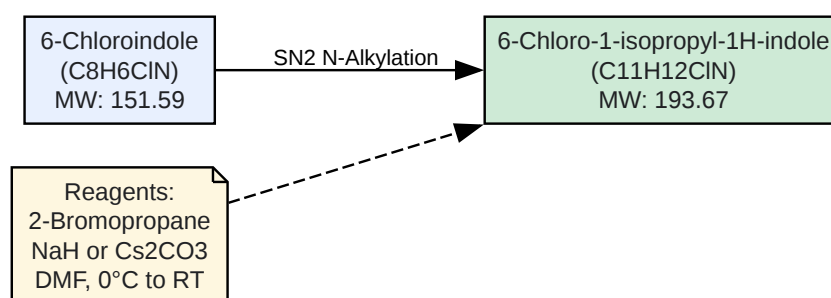


Figure 1: Synthetic pathway transforming 6-chloroindole to the N-isopropyl derivative.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR analysis is the primary method for confirming the regioselectivity of the alkylation (N1 vs. C3) and the integrity of the halogen substituent.

¹H NMR Data (400 MHz, CDCl₃)

The introduction of the isopropyl group creates two distinct diagnostic signals in the aliphatic region, while the aromatic region retains the characteristic splitting pattern of the 6-substituted indole core.

Position	Shift (, ppm)	Multiplicity	Integral	Coupling (Hz)	Assignment Logic
H2	7.32	d	1H		Deshielded by N-substitution (vs 7.10 in parent).
H4	7.55	d	1H		Ortho coupling to H5; typically the most deshielded aromatic proton.
H7	7.35	d	1H		Meta coupling to H5; shift confirms 6-Cl position.
H5	7.10	dd	1H		Distinct doublet of doublets due to H4 (ortho) and H7 (meta).
H3	6.48	d	1H		Characteristic high-field indole signal; confirms lack of C3 substitution.
CH (iPr)	4.65	sept	1H		Diagnostic N-methine

septet; shift
>4.0 ppm
confirms N-
alkylation.

CH
(iPr)

1.52

d

6H

Gem-
dimethyl
doublet;
strong
aliphatic
signal.

Key Diagnostic Feature: The absence of the broad singlet N-H peak (typically

8.0-10.0 ppm in the parent 6-chloroindole) and the appearance of the septet at

4.65 ppm confirms successful N-alkylation. If C3-alkylation had occurred, the H3 signal at 6.48 ppm would disappear.

C NMR Data (100 MHz, CDCl₃)

- Aromatic Carbons:

136.5 (C7a), 128.0 (C3a), 127.5 (C2), 121.5 (C4), 120.5 (C5), 110.0 (C7), 101.5 (C3).

- C-Cl Carbon:

126.8 (C6) – The ipso carbon attached to chlorine is distinctively shifted.

- Aliphatic Carbons:

47.2 (CH, N-CH(CH

)

), 22.8 (CH

, isopropyl methyls).

Mass Spectrometry (MS) Profile

Mass spectrometry provides confirmation of the molecular weight and the presence of the chlorine atom through its characteristic isotopic signature.

Molecular Ion & Isotope Pattern

- Method: EI or ESI(+)
- Parent Ion (m/z 193.1)
- Isotopic Signature: The presence of a single chlorine atom results in a characteristic 3:1 intensity ratio between the (m/z 193) and (m/z 195) peaks due to the natural abundance of ^{35}Cl and ^{37}Cl .

Fragmentation Pathway

The fragmentation is dominated by the stability of the indole core. The primary pathway involves the loss of the isopropyl group or the methyl radical.

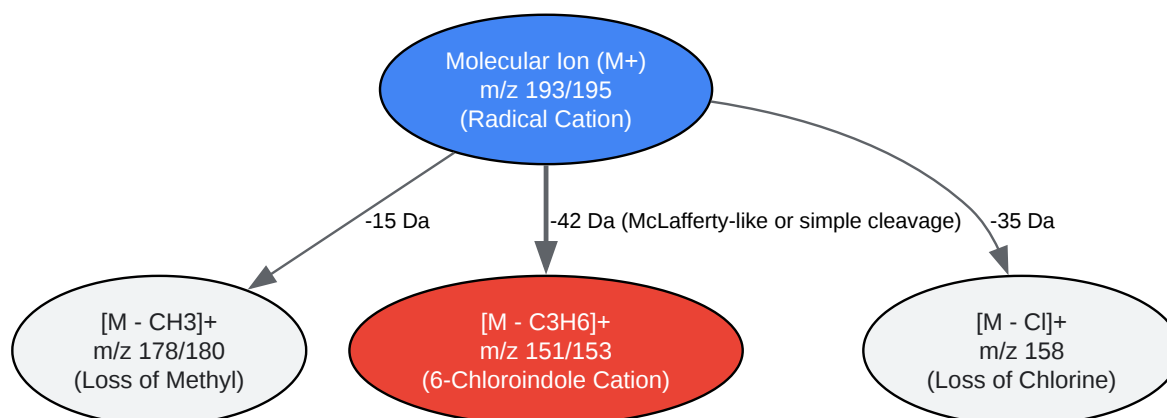


Figure 2: Predicted EI-MS fragmentation pathways for 6-Chloro-1-isopropyl-1H-indole.

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Infrared (IR) Spectroscopy

IR analysis is useful for a quick "pass/fail" check of the reaction progress, specifically monitoring the disappearance of the N-H stretch.

Functional Group	Wavenumber (cm ⁻¹)	Intensity	Assignment
C-H (Aromatic)	3050 - 3100	Weak	C-H stretching of the indole ring.
C-H (Aliphatic)	2960 - 2870	Medium	C-H stretching of the isopropyl group (distinct from parent).
C=C (Aromatic)	1610, 1475	Medium	Indole ring skeletal vibrations.
C-N Stretch	1320 - 1360	Medium	C-N stretching mode (enhanced by alkylation).
C-Cl Stretch	750 - 800	Strong	Characteristic aryl chloride band.
N-H Stretch	ABSENT	N/A	Critical QC Check: The broad band at 3200-3400 cm found in 6-chloroindole must be absent.

Experimental Protocols

Standard N-Alkylation Procedure

To generate the sample for spectroscopic verification:

- Dissolution: Dissolve 6-chloroindole (1.0 eq) in anhydrous DMF (0.2 M concentration).
- Deprotonation: Cool to 0°C and add Sodium Hydride (NaH, 60% in oil, 1.2 eq) portion-wise. Stir for 30 minutes until gas evolution ceases (formation of indolyl anion).
- Alkylation: Add 2-bromopropane (1.5 eq) dropwise. Allow to warm to room temperature and stir for 4-12 hours.
- Workup: Quench with water, extract with Ethyl Acetate. Wash organic layer with brine to remove DMF. Dry over Na

SO

.

- Purification: Flash column chromatography (Hexanes/EtOAc gradient). The N-alkylated product typically elutes significantly faster (higher R_f) than the parent indole due to loss of hydrogen bonding.

Sample Preparation for NMR

- Solvent: Chloroform-d (CDCl₃) is preferred for solubility and resolution.
- Concentration: 5-10 mg of sample in 0.6 mL solvent.
- Reference: Calibrate spectra to residual CHCl₃

at

7.26 ppm (

H) and

77.16 ppm (

C).

References

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